

Reducing prothioconazole environmental impact aquatic toxicity

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Compound Focus: Prothioconazole

CAS No.: 178928-70-6

Cat. No.: S540441

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Frequently Asked Questions (FAQs)

- **FAQ 1: Why should my environmental risk assessment for prothioconazole include its metabolite? Prothioconazole** rapidly transforms into its major metabolite, **prothioconazole**-desthio (PTD), in the environment (e.g., in water, on plant surfaces, and in soil) [1] [2]. This metabolite is not only more persistent but also exhibits higher toxicity to aquatic organisms, mammals, and plants compared to the parent compound [3] [2]. Therefore, an assessment based solely on the parent compound will significantly underestimate the environmental risk [4].
- **FAQ 2: Does the chirality of prothioconazole and its metabolite affect their toxicity?** Yes, both **prothioconazole** and PTD are chiral compounds, and their enantiomers show stereoselective toxicity. For the aquatic plant *Lemna minor*, the S-enantiomer of PTD (S-PTD) is the most toxic form [3]. In contrast, for fungi, the R-(-)-enantiomer of **prothioconazole** has higher fungicidal activity but may also stimulate the production of more mycotoxins [5].
- **FAQ 3: What are the main treatment strategies for prothioconazole and PTD in water?** Bioremediation using the green alga *Chlorella pyrenoidosa* can effectively remove **prothioconazole** from water. However, note that this process transforms it into the more toxic PTD [1]. For a more complete degradation, Advanced Oxidation Processes (AOPs) that activate peroxymonosulfate (PMS) have shown promise in eliminating PTD without generating other highly toxic intermediates [1].

Key Experimental Data and Protocols

The following tables summarize core quantitative data essential for experimental planning and risk assessment.

Table 1: Aquatic Toxicity of Prothioconazole (PTZ) and Prothioconazole-desthio (PTD) Data presented as median lethal or effect concentrations for various aquatic organisms.

Organism	Compound	Endpoint	Value (mg/L)	Notes	Source
<i>Lemna minor</i> (Duckweed)	R-PTZ	7-d IC50	5.63	Toxicity order: S-PTD > Rac-PTD > S-PTZ > R-PTD > Rac-PTZ > R-PTZ	[3]
	Rac-PTZ	7-d IC50	2.12		[3]
	S-PTZ	7-d IC50	1.15		[3]
	R-PTD	7-d IC50	1.69		[3]
	Rac-PTD	7-d IC50	1.04		[3]
	S-PTD	7-d IC50	0.76		Most toxic variant tested
<i>Gobiocypris rarus</i> (Rare Minnow)	PTZ & Metabolites	96-h LC50	2.23	Combinative toxicity of PTZ with M01 and M04 (PTD)	[4]
<i>Daphnia magna</i>	(-)-PTZ	48-h EC50	> Synergistic	Toxicity of the (-)-enantiomer is 2.2x that of the (+)-enantiomer, with synergistic effects in mixture	[1]

Table 2: Environmental Fate Parameters for Prothioconazole in Soil Degradation half-lives and sorption under different conditions.

Parameter	Soil Type (Location)	Conditions	Value	Notes	Source
DT50 (Half-life)	HNS (Henan)	Aerobic	2.27 days	Degrades faster under anaerobic conditions. Half-lives fit a first-order kinetic model.	[4]
	DBS (Dongbei)	Aerobic	1.14 days		[4]
	SXS (Shaanxi)	Aerobic	0.06 days		[4]
Kf (Sorption Coefficient)	HNS (Henan)	-	16.9	Sorption capacity correlates with soil organic matter content .	[4]
	DBS (Dongbei)	-	23.6		[4]
	SXS (Shaanxi)	-	62.5		[4]

Experimental Protocol: Assessing Toxicity in Aquatic Plants (Lemna minor)

This protocol is adapted from standardized guidelines (ISO 20079, OECD 221) and recent research [3].

1. Objective: To determine the acute toxicity and sublethal physiological effects of **prothioconazole** and its metabolites on duckweed.

2. Materials:

- Test Organism:** *Lemna minor*, pre-cultured in 1/10 Hoagland nutrient solution for one week.
- Chemicals:** Enantiopure standards of **prothioconazole** (PTZ) and **prothioconazole**-desthio (PTD).
- Equipment:** Growth chamber, glass Petri dishes, fluorescent lighting system.

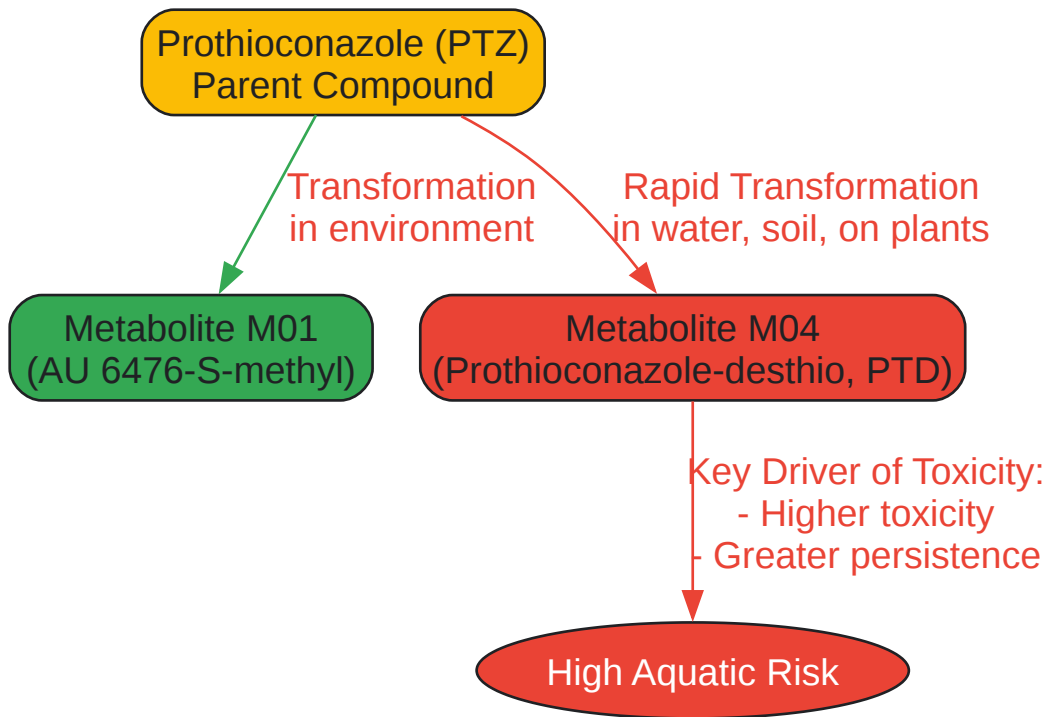
3. Procedure:

- **Culture Conditions:** Maintain a temperature of $25 \pm 3^{\circ}\text{C}$, a 16h/8h light/dark photoperiod, and irradiance of $114 \mu\text{mol}\cdot\text{m}^{-2}\cdot\text{s}^{-1}$.
- **Exposure Setup:**
 - Transfer four healthy duckweed plants (each with two fronds) into Petri dishes containing nutrient solution spiked with the test compounds.
 - Prepare a series of concentrations (e.g., 0.05 to 10 mg/L) for each enantiomer and the racemic mixture.
 - Include a control group with an equivalent amount of solvent (e.g., acetone).
 - Change the test solution every day to maintain compound concentration.
- **Data Collection (over 7 days):**
 - **Growth Inhibition:** Count the number of fronds every 3, 5, and 7 days. Calculate the relative growth rate and percentage inhibition.
 - **Physiological Effects:** After exposure, measure:
 - **Photosynthetic Pigments:** Chlorophyll a, b, and carotenoid content.
 - **Oxidative Stress Markers:** Malondialdehyde (MDA) content.
 - **Antioxidant Enzyme Activity:** Catalase (CAT) and superoxide dismutase (SOD) activity.

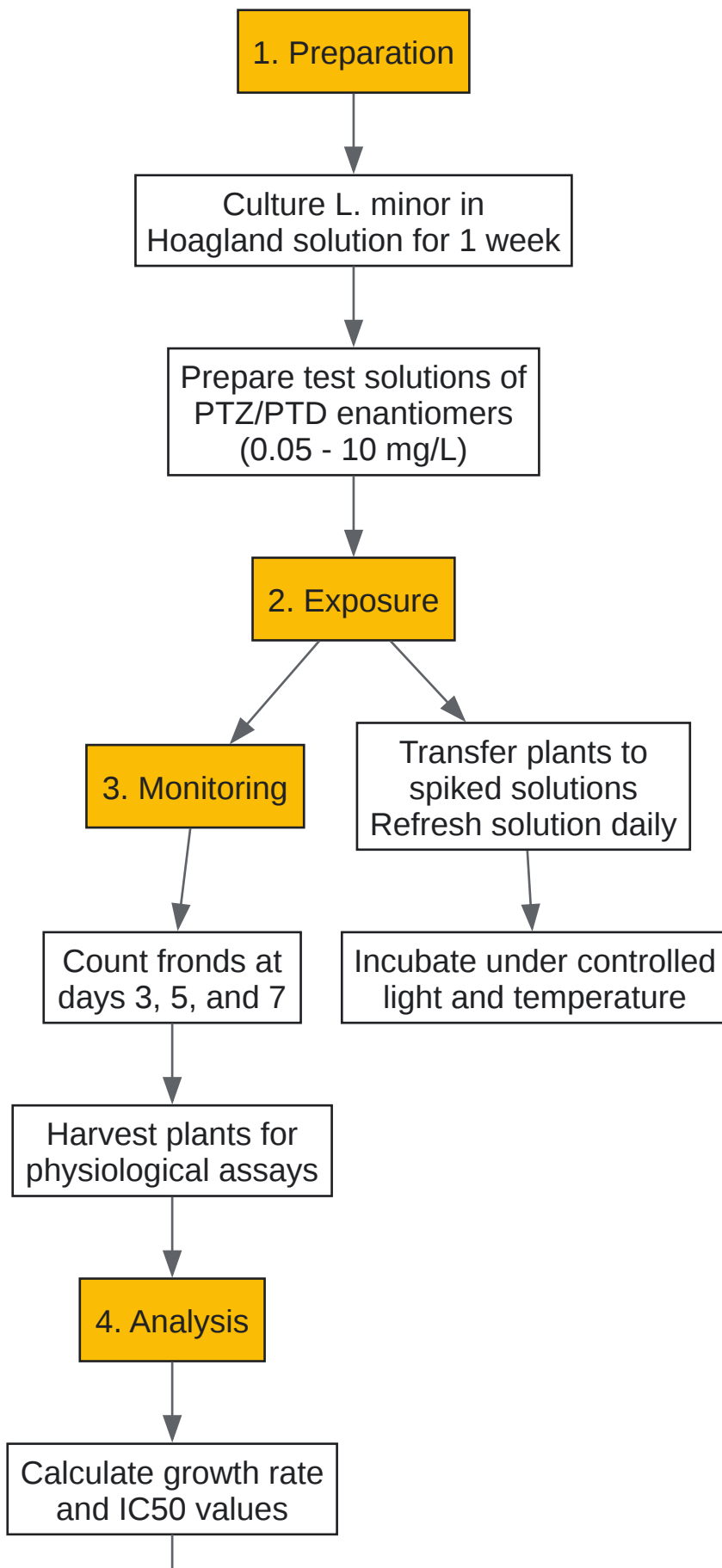
4. Data Analysis:

- Calculate the half-maximal inhibitory concentration (IC₅₀) for growth rate using a log-concentration-inhibition curve.
- Analyze physiological data to determine if the compounds induce oxidative stress and inhibit photosynthesis.

Pathways and Workflows



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References

1. Toxicification metabolism and treatment strategy of the chiral ... [sciencedirect.com]
2. Health risk assessment following exposure of operators to ... [frontiersin.org]
3. Aquatic Ecological Risk Evaluation of Chiral Triazole ... [mdpi.com]
4. Sorption and degradation of prothioconazole and its ... [sciencedirect.com]
5. Enantioselective effect of chiral fungicide prothioconazole ... [pubmed.ncbi.nlm.nih.gov]

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